

A Comprehensive Spectroscopic Guide to 6-Methyl-2-pyridinemethanol

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Compound of Interest

Compound Name: 6-Methyl-2-pyridinemethanol

Cat. No.: B071962

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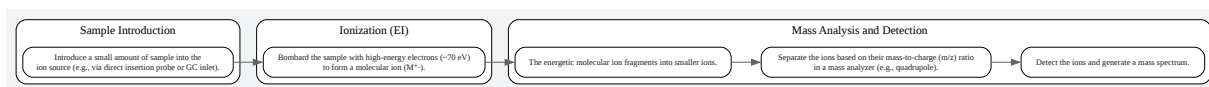
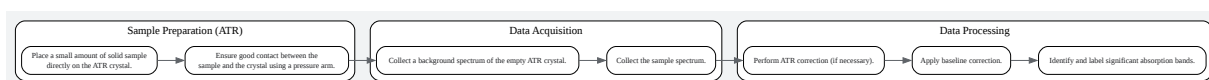
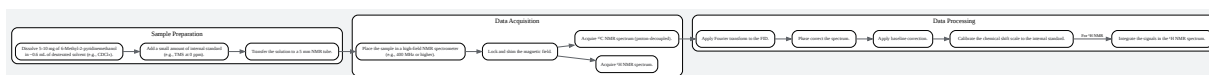
This in-depth technical guide provides a detailed analysis of the spectroscopic data of **6-Methyl-2-pyridinemethanol**, a key intermediate in pharmaceutical and agrochemical synthesis. Designed for researchers, scientists, and drug development professionals, this document offers a thorough examination of the Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data for this compound, underpinned by field-proven insights and experimental best practices.

Introduction

6-Methyl-2-pyridinemethanol (CAS No. 1122-71-0) is a substituted pyridine derivative with the molecular formula C_7H_9NO and a molecular weight of 123.15 g/mol. [1] Its structure, featuring a methyl group and a hydroxymethyl group on the pyridine ring, makes it a versatile building block in organic synthesis. Accurate spectroscopic characterization is paramount for confirming its identity, purity, and for understanding its chemical behavior in various applications. This guide provides a comprehensive overview of its 1H NMR, ^{13}C NMR, IR, and MS spectra, offering a foundational reference for its use in research and development.

Molecular Structure and Key Features

The structural arrangement of functional groups in **6-Methyl-2-pyridinemethanol** dictates its characteristic spectroscopic signatures. Understanding this relationship is crucial for accurate data interpretation.



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References

- 1. 6-Methyl-2-pyridylmethanol | C7H9NO | CID 70736 - PubChem [pubchem.ncbi.nlm.nih.gov]
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